

# Application Notes and Protocols for Measuring UCP1 Induction after AST-7062601 Treatment

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## Compound of Interest

Compound Name: AST 7062601

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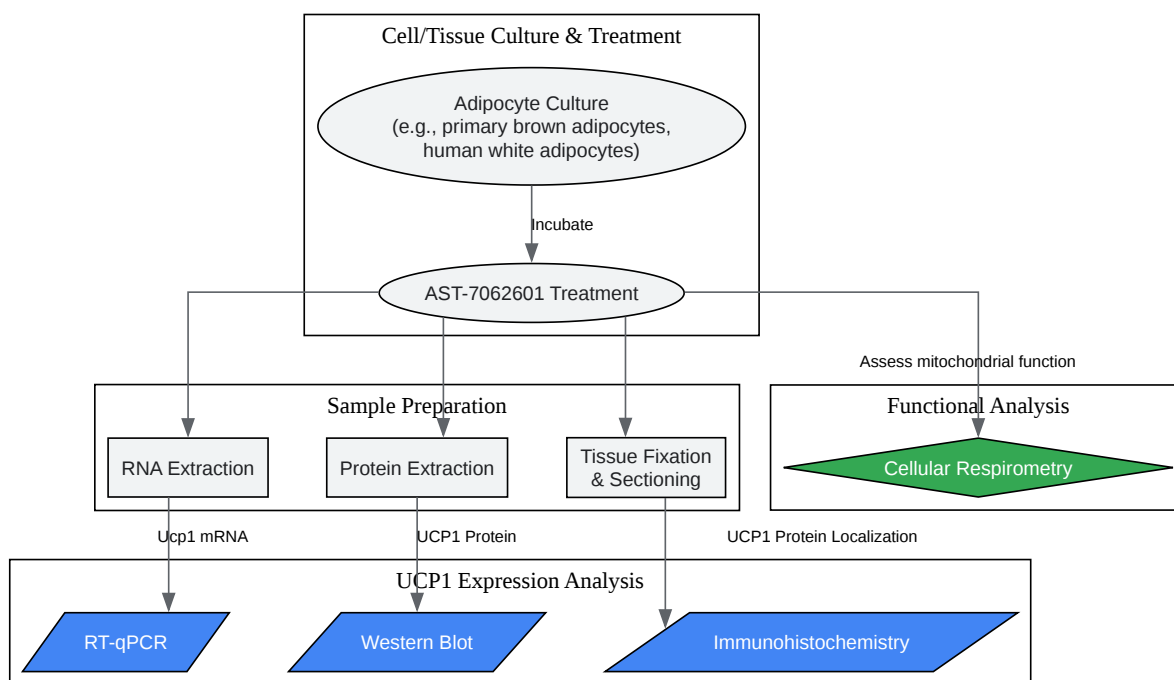
## Introduction

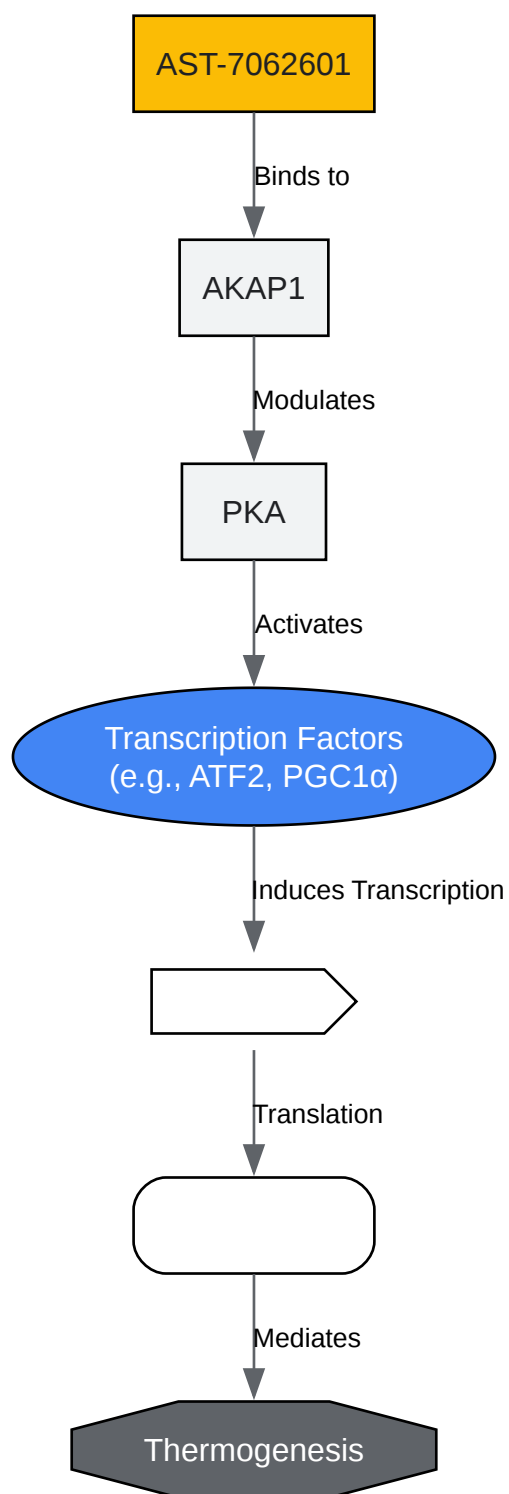
AST-7062601 is a small molecule inducer of Uncoupling Protein 1 (UCP1), a key protein in brown and beige adipocytes responsible for non-shivering thermogenesis.<sup>[1][2][3][4]</sup> UCP1 uncouples fatty acid oxidation from ATP synthesis in mitochondria, dissipating energy as heat. <sup>[1]</sup> The induction of UCP1 is a promising therapeutic strategy for obesity and related metabolic disorders by increasing energy expenditure. AST-7062601 has been shown to effectively increase UCP1 expression in both mouse and human adipocytes. The mechanism of action is believed to be through the modulation of the A kinase anchoring protein (AKAP) 1 and the subsequent activation of the PKA signaling pathway.

These application notes provide detailed protocols for researchers, scientists, and drug development professionals to accurately measure the induction of UCP1 at the mRNA and protein levels, as well as to assess its functional activity following treatment with AST-7062601.

## Experimental Workflow Overview

The following diagram outlines the general experimental workflow for assessing UCP1 induction by AST-7062601.





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## References

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